

# melting point and boiling point of 2-Amino-4-tert-butylphenol

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## Compound of Interest

Compound Name: 2-Amino-4-tert-butylphenol

Cat. No.: B071990

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An In-depth Technical Guide on the Physicochemical Properties of **2-Amino-4-tert-butylphenol**

This guide provides a comprehensive overview of the melting and boiling points of **2-Amino-4-tert-butylphenol**, targeted towards researchers, scientists, and professionals in drug development. It includes a summary of reported values, detailed experimental protocols for their determination, and a workflow diagram for clarity.

## Physicochemical Data of 2-Amino-4-tert-butylphenol

**2-Amino-4-tert-butylphenol** is a white to gray-white crystalline powder.<sup>[1][2]</sup> It is soluble in ethanol, ether, and chloroform, but sparingly soluble in benzene and nearly insoluble in cold water.<sup>[1][2]</sup> The key physical properties are summarized below.

Property	Value	Source
Melting Point	160-163 °C	<a href="#">[1]</a>
164-166 °C	<a href="#">[1]</a> <a href="#">[2]</a>	
158.0-167.0 °C	<a href="#">[3]</a>	
158.0-164.0 °C		
Boiling Point	293.09 °C (estimate)	<a href="#">[1]</a>
274.9 °C at 760 mmHg	<a href="#">[2]</a>	
Molecular Formula	C <sub>10</sub> H <sub>15</sub> NO	<a href="#">[1]</a>
Molar Mass	165.23 g/mol	<a href="#">[1]</a>

## Experimental Protocols

The following are detailed methodologies for the determination of the melting and boiling points of a chemical compound like **2-Amino-4-tert-butylphenol**.

### Melting Point Determination (Capillary Method)

Objective: To determine the temperature at which the crystalline solid **2-Amino-4-tert-butylphenol** transitions to a liquid state.

Apparatus:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar)
- Capillary tubes (sealed at one end)
- Sample of **2-Amino-4-tert-butylphenol**, finely powdered
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: A small amount of dry **2-Amino-4-tert-butylphenol** is placed on a clean, dry watch glass and crushed into a fine powder using a spatula or mortar and pestle.
- Capillary Tube Packing: The open end of a capillary tube is tapped gently into the powdered sample. The tube is then inverted and tapped on a hard surface to pack the sample into the sealed end. This process is repeated until a sample column of 2-3 mm is achieved.
- Apparatus Setup: The packed capillary tube is placed in the heating block of the melting point apparatus.
- Heating: The apparatus is turned on, and the heating rate is adjusted. A rapid heating rate can be used initially to approach the expected melting point.
- Observation: As the temperature nears the literature value (around 150 °C), the heating rate is slowed to 1-2 °C per minute to ensure thermal equilibrium.
- Melting Range Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.<sup>[3]</sup>
- Replicate Measurements: The procedure should be repeated with fresh samples to ensure the accuracy and reproducibility of the results.

## Boiling Point Determination (Micro Boiling Point Method)

Objective: To determine the temperature at which the vapor pressure of liquid **2-Amino-4-tert-butylphenol** equals the atmospheric pressure.

Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer

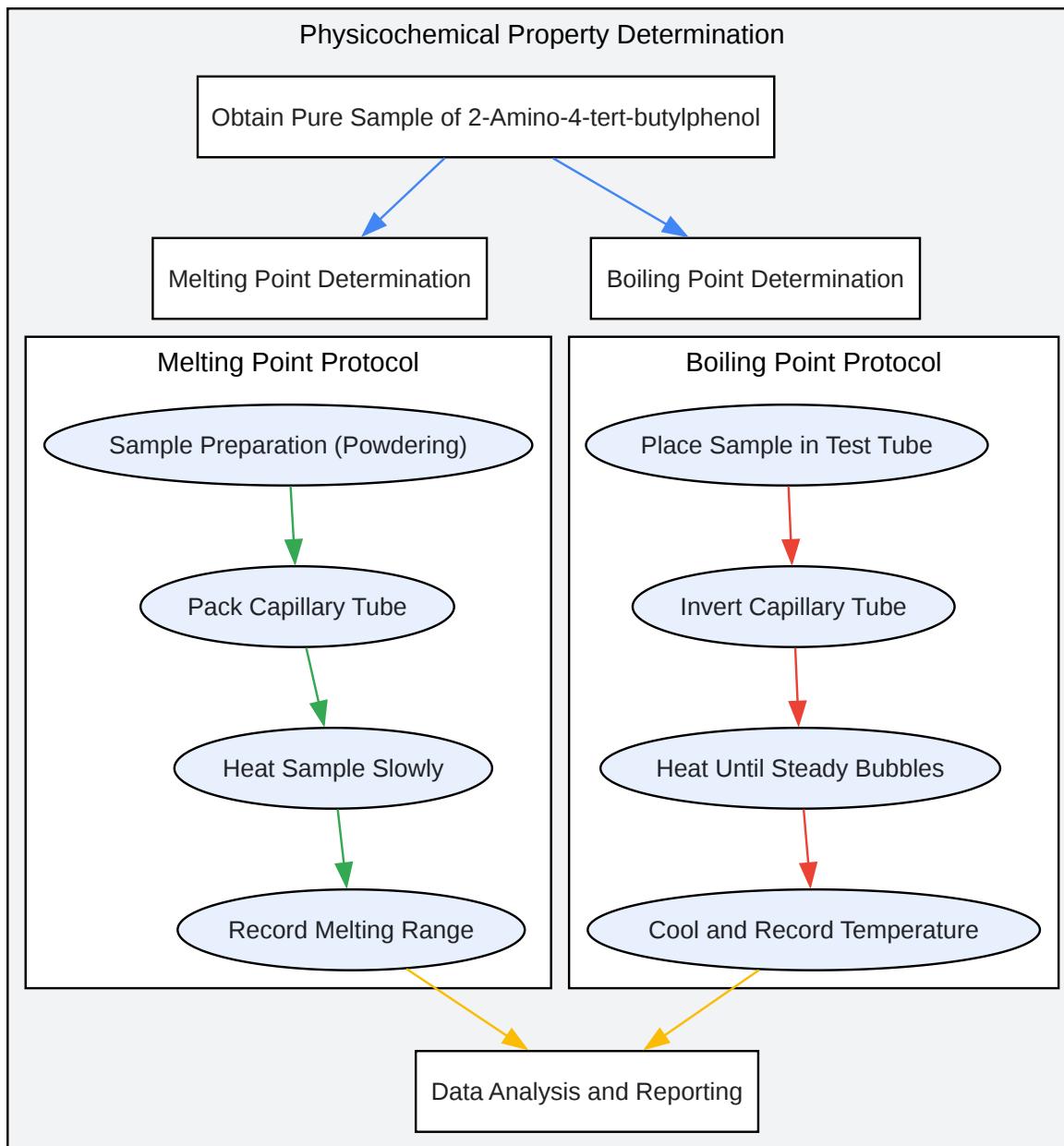
- Heating apparatus (e.g., oil bath or heating block)
- Rubber band or wire for attaching the tubes to the thermometer

**Procedure:**

- Sample Preparation: A small amount (approximately 0.5 mL) of **2-Amino-4-tert-butylphenol** is placed into the small test tube.
- Capillary Inversion: A capillary tube is placed inside the test tube with its open end down.
- Assembly: The test tube is attached to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Heating: The assembly is immersed in a heating bath. The temperature is gradually increased.
- Observation: As the liquid heats, air trapped in the capillary tube will bubble out. The heating continues until a steady stream of bubbles emerges from the capillary tube.
- Equilibrium: The heat source is then removed, and the liquid is allowed to cool slowly.
- Boiling Point Recording: The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point. This is the point where the external pressure equals the vapor pressure of the substance.
- Pressure Correction: If the atmospheric pressure is not 760 mmHg, a correction may be necessary to report the normal boiling point.

## Workflow Visualization

The logical flow for determining the physicochemical properties discussed can be visualized as follows:



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Caption: Experimental Workflow for Physicochemical Analysis.

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